

An In-depth Technical Overview of 2,2-Dimethylhexane

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed summary of the fundamental physicochemical properties of **2,2-dimethylhexane**, an organic compound of interest in various research and industrial applications.

Molecular and Physicochemical Properties

2,2-Dimethylhexane is a branched-chain alkane.[1] Its structure consists of a hexane backbone with two methyl groups attached to the second carbon atom.[1] This branching influences its physical properties, such as its boiling point, which is lower than that of its straight-chain isomer, n-octane.

Table 1: Quantitative Data for **2,2-Dimethylhexane**



| Property | Value | Unit | Source(s) |
|-------------------|----------|--------------|--------------|
| Molecular Formula | C8H18 | - | [1][2][3][4] |
| Molecular Weight | 114.23 | g/mol | [1][2] |
| 114.2285 | g/mol | [3][4] | |
| CAS Number | 590-73-8 | - | [2][3][4] |
| Density | 0.693 | g/mL at 25°C | |
| Boiling Point | 107 | °C | |
| Refractive Index | 1.393 | n20/D | |

Atomic Composition and Weight Contribution

The molecular weight of **2,2-dimethylhexane** is derived from the sum of the atomic weights of its constituent atoms. The molecule contains 8 carbon atoms and 18 hydrogen atoms.

Table 2: Atomic Composition and Molecular Weight Calculation

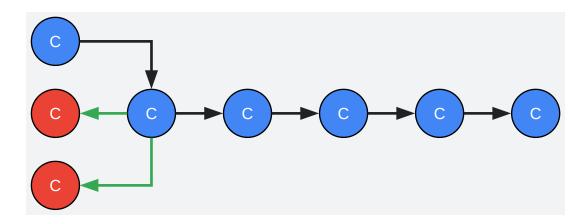
| Element | Symbol | Count | Standard Atomic Weight Range (amu) | Contribution to Molecular Weight (amu) |
|----------|--------|-------|--|--|
| Carbon | С | 8 | [12.0096, 12.0116][5][6][7] | 96.0768 - 96.0928 |
| Hydrogen | Н | 18 | [1.00784, 1.00811][6][7] | 18.14112 - 18.14598 |
| Total | C8H18 | 26 | ~114.22 - 114.24 | |

Note: The standard atomic weight for carbon and hydrogen is presented as an interval to reflect the natural isotopic abundance variation.[5][6][7] The commonly used value of 114.23 g/mol is a conventional representation within this range.

Structural Representation



The structural formula provides a two-dimensional representation of the atomic arrangement and bonding within the **2,2-dimethylhexane** molecule.



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Figure 1: 2D structure of **2,2-Dimethylhexane**.

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